

# Crystal structure of Indole-4-boronic acid pinacol ester

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Compound of Interest

Compound Name: Indole-4-boronic acid

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## Technical Guide: Indole-4-boronic acid pinacol ester

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Indole-4-boronic acid pinacol ester is a key building block in synthetic organic chemistry, particularly valued in the pharmaceutical industry for its role in constructing complex molecular architectures through cross-coupling reactions. This technical guide provides a summary of its known physicochemical properties and a detailed experimental protocol for its application in Suzuki-Miyaura cross-coupling reactions. While a specific, publicly available, fully determined crystal structure with detailed bond lengths and angles for Indole-4-boronic acid pinacol ester could not be located in the preparation of this guide, this document serves as a practical resource for its use in a laboratory setting. A promising reference to a crystal structure exists in the Crystallography Open Database (COD) under the identifier 4133921, though the detailed crystallographic data was not accessible.[1]

## **Physicochemical Properties**

**Indole-4-boronic acid** pinacol ester is a solid compound at room temperature with established chemical and physical characteristics.[2][3] The following table summarizes its key quantitative data.



Property	Value	Source(s)
Molecular Formula	C14H18BNO2	[1][4]
Molecular Weight	243.11 g/mol	[1][3][4]
CAS Number	388116-27-6	[3]
Appearance	Solid	[3]
Melting Point	168-173 °C	[3]
Purity	Typically ≥95%	[3]

## **Experimental Protocols**Synthesis and Purification

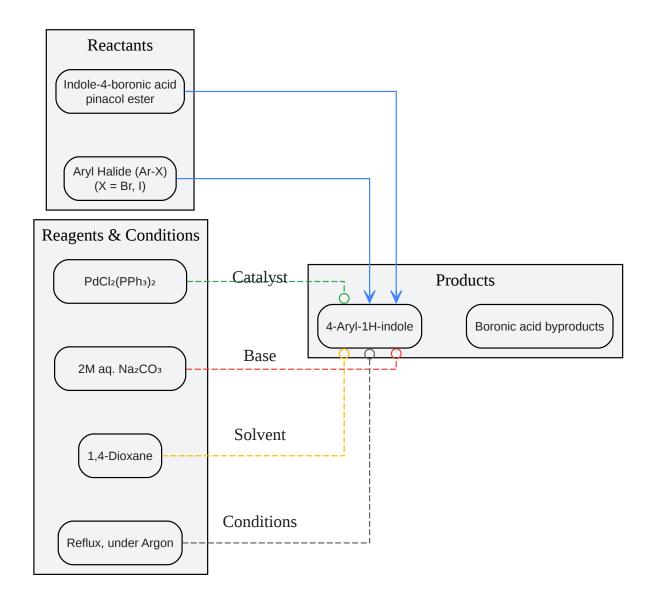
The synthesis of **Indole-4-boronic acid** pinacol ester can be achieved through various methods, with a common approach involving the palladium-catalyzed cross-coupling of a protected indole derivative with a diboron reagent. Purification is often performed using column chromatography. To mitigate hydrolysis of the boronic ester on silica gel, a boric acid-treated silica gel is recommended.

## Application in Suzuki-Miyaura Cross-Coupling Reactions

**Indole-4-boronic acid** pinacol ester is frequently utilized as a coupling partner in Suzuki-Miyaura reactions to introduce an indole-4-yl moiety onto various scaffolds.[2] The following is a representative experimental protocol.

Reaction Scheme:





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Caption: Suzuki-Miyaura cross-coupling of Indole-4-boronic acid pinacol ester.

#### Materials:

- Indole-4-boronic acid pinacol ester
- Aryl halide (e.g., 2-(benzyloxy)-3-bromo-5-nitropyridine)



- Bis(triphenylphosphine)palladium(II) dichloride (PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub>)
- 2 M aqueous sodium carbonate (Na₂CO₃) solution
- 1,4-Dioxane
- Ethyl acetate
- Water
- Magnesium sulfate (MgSO<sub>4</sub>)
- · Argon gas supply
- Standard glassware for organic synthesis

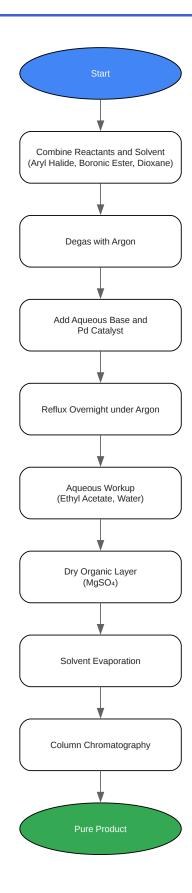
#### Procedure:

- To a solution of the aryl halide (1.0 equivalent) in 1,4-dioxane, add **Indole-4-boronic acid** pinacol ester (1.5 equivalents) and the 2 M aqueous solution of Na<sub>2</sub>CO<sub>3</sub> (5.0 equivalents).
- Degas the mixture with a stream of argon for 10 minutes.
- Add the palladium catalyst, PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub> (0.05 equivalents), to the reaction mixture.
- Heat the solution to reflux and maintain under an argon atmosphere overnight.
- After cooling to room temperature, add ethyl acetate and wash the mixture with water.
- Dry the organic phase over MgSO<sub>4</sub> and filter.
- Concentrate the solvent under reduced pressure to yield the crude product, which can be further purified by column chromatography.

### **Workflow Visualization**

The following diagram illustrates the general workflow for the Suzuki-Miyaura cross-coupling reaction described above.





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Caption: General workflow for Suzuki-Miyaura cross-coupling.



### **Safety Information**

**Indole-4-boronic acid** pinacol ester is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood.

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### References

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